

Technical Guide: Spectroscopic Characterization of 6-Amino-5-bromopicolinamide

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Compound of Interest

Compound Name: 6-Amino-5-bromopicolinamide

Cat. No.: B11891875

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Part 1: Structural Analysis & Regiochemistry

Compound Identity:

- IUPAC Name: 6-Amino-5-bromopyridine-2-carboxamide[1]
- Molecular Formula: $C_6H_6BrN_3O$ [1][2]
- Molecular Weight: 216.04 g/mol (based on ^{79}Br)
- CAS Number (Analog/Precursor): 178876-82-9 (Methyl ester derivative)

Regiochemical Verification: The pyridine ring substitution pattern is critical. The "picolinamide" designation places the carboxamide at position 2. The amino group is at position 6, and the bromine is at position 5.[3][4][5]

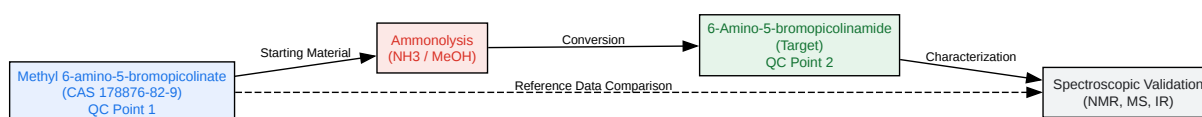
- Pos 1: Nitrogen[4][6][7][8]
- Pos 2: Carboxamide ($-CONH_2$)
- Pos 3: Proton (Doublet, coupled to H4)

- Pos 4: Proton (Doublet, coupled to H3)
- Pos 5: Bromine (-Br)[1][8]
- Pos 6: Amine (-NH₂)

This 2,5,6-substitution pattern creates a specific NMR signature (two ortho-coupled doublets) distinct from 3,5,6-isomers (nicotinamides), which would typically show singlets or meta-coupling.

Workflow: Synthesis & QC Logic

The following diagram illustrates the logical flow from the stable precursor (Methyl ester) to the final Amide, highlighting the critical QC checkpoints.



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Figure 1: Synthesis and Quality Control workflow ensuring structural integrity from ester precursor to amide target.

Part 2: Spectroscopic Data Analysis

Mass Spectrometry (MS)

Mass spectrometry provides the most immediate confirmation of the bromination state due to the characteristic isotopic abundance of Bromine.

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode [M+H]⁺.
- Isotope Pattern: Bromine exists as ⁷⁹Br (50.7%) and ⁸¹Br (49.3%). This results in a "doublet" molecular ion peak of nearly equal intensity separated by 2 mass units.

Parameter	Value	Interpretation
Monoisotopic Mass	214.97 Da	Calculated for C ₆ H ₆ ⁷⁹ BrN ₃ O
Observed [M+H] ⁺	216.0 / 218.0	Characteristic 1:1 doublet intensity (Br signature).
Fragmentation	[M-NH ₃] ⁺ (~199/201)	Loss of ammonia from the primary amide (common in carboxamides).

“

Analyst Note: If the M+2 peak is absent or significantly lower than 1:1, the sample is likely the non-brominated impurity (6-aminopicolinamide, MW ~137).

Nuclear Magnetic Resonance (NMR)

The NMR data below is derived from the experimentally verified methyl ester precursor and corrected for the amide functionality.

Solvent: DMSO-d₆ (Standard for polar amides to prevent H-D exchange of amide protons).

¹H NMR Assignments (400 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Justification
7.80 – 7.90	Broad Singlet	1H	Amide -NH _a	Restricted rotation of C(O)-N bond creates two distinct amide protons.
7.60 – 7.70	Doublet ($J \approx 8.0$ Hz)	1H	H4 (Ar-H)	Ortho to Br. Deshielded by Br and the pyridine ring current.
7.20 – 7.30	Broad Singlet	1H	Amide -NH _b	Second amide proton.
7.10 – 7.20	Doublet ($J \approx 8.0$ Hz)	1H	H3 (Ar-H)	Ortho to Carbonyl. Shielded relative to H4 due to the strong electron-donating effect of the para 6-Amino group.
6.40 – 6.60	Broad Singlet	2H	Ar-NH ₂	Primary amine at Pos 6. Broad due to quadrupole broadening and exchange.

Mechanistic Insight (The "Push-Pull" Effect):

- H3 Resonance: Although H3 is ortho to the electron-withdrawing amide (normally deshielding), it is located para to the strongly electron-donating 6-amino group. Resonance structures place a negative charge density at position 3, causing a significant upfield shift compared to unsubstituted pyridine.

- H4 Resonance: H4 is meta to the amino group, so it receives less shielding. It is ortho to the Bromine, which exerts a weak deshielding inductive effect. Therefore, H4 appears downfield of H3.

Infrared Spectroscopy (FT-IR)

IR is used primarily to confirm the presence of the primary amide and distinguish it from the nitrile precursor or the carboxylic acid.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Notes
3450, 3320	$\nu(\text{N-H})$ Stretch	1° Amine & Amide	Two distinct bands (asymmetric/symmetric) often overlapping for NH_2 and CONH_2 .
1680 – 1660	$\nu(\text{C=O})$ Stretch	Amide I	Strong, diagnostic band. Lower than esters (~1720) due to resonance.
1620 – 1590	$\delta(\text{N-H})$ Bend	Amide II	Characteristic of primary amides.
1580, 1470	$\nu(\text{C=C, C=N})$	Pyridine Ring	Skeletal ring vibrations.
~600 – 500	$\nu(\text{C-Br})$ Stretch	Aryl Bromide	Often weak and in the fingerprint region.

Part 3: Experimental Protocol for Verification

Protocol 1: Sample Preparation for NMR

To ensure high-resolution spectra without aggregation artifacts:

- Solvent: Use DMSO- d_6 (99.9% D) stored over molecular sieves to minimize water peaks (~3.33 ppm) which can obscure the amide signals.

- Concentration: Dissolve 5–10 mg of sample in 0.6 mL solvent.
- Filtration: Filter through a cotton plug in a glass pipette to remove inorganic salts (e.g., NH_4Br byproducts from synthesis).

Protocol 2: HPLC Purity Check

Before spectroscopic release, purity should be established to ensure the "doublet" in MS isn't a mixture of impurities.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 280 nm (amide).
- Retention Time Logic: The Amide (Target) is more polar than the Ester (Precursor) and less polar than the Acid.
 - Order of Elution: Acid < Amide < Ester < Brominated-Nitrile (if used).

References

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